

A Comparative Guide to the Toxicity of Chlorobenzoic Acid Isomers

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Compound of Interest

Compound Name: 4-Chlorobenzoic Acid

Cat. No.: B127330

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This guide provides a detailed comparison of the toxicological profiles of the three primary isomers of chlorobenzoic acid: 2-chlorobenzoic acid, 3-chlorobenzoic acid, and **4-chlorobenzoic acid**. It is intended for researchers, scientists, and drug development professionals, offering a concise summary of quantitative toxicity data, experimental methodologies, and relevant biological pathways.

Data Presentation: Comparative Toxicity

The toxicological data for the chlorobenzoic acid isomers are summarized below. The information is compiled from various safety data sheets and toxicological databases. It's important to note that the reported values and classifications can vary between sources.

Parameter	2-Chlorobenzoic Acid	3-Chlorobenzoic Acid	4-Chlorobenzoic Acid
Acute Oral Toxicity (LD50)	501 mg/kg (Rat)[1]	Acute Toxicity Estimate (ATE): 2,409 mg/kg (Calculation method)	ATE: 100 mg/kg (Rat) [2]
GHS Classification (Oral)	Harmful if swallowed	Not classified as acutely toxic[3]	Harmful if swallowed[4][5][6]
Skin Corrosion/Irritation	Causes skin irritation[7]	Causes severe skin burns; Causes skin irritation[3][8]	Causes skin irritation[4][5]
Eye Damage/Irritation	Causes serious eye irritation[7][9]	Causes serious eye damage; Causes serious eye irritation[3][8]	Causes serious eye irritation[4][5]
Respiratory Irritation	Irritating to respiratory system	May cause respiratory irritation[8]	May cause respiratory irritation[4][5]
Mutagenicity/Carcinogenicity	Not classified as germ cell mutagenic or carcinogenic	Not classified as germ cell mutagenic or carcinogenic[3]	Not classified as germ cell mutagenic or carcinogenic[6][10]
Aquatic Toxicity	Harmful to aquatic life	Very toxic to aquatic life with long lasting effects; LC50 (Daphnia pulex, 96h): 58 mg/L	Harmful to aquatic life with long lasting effects[2]

Summary of Comparative Toxicity:

Based on the available acute oral toxicity data, **4-chlorobenzoic acid** appears to be the most toxic of the three isomers to rats, followed by 2-chlorobenzoic acid, and then 3-chlorobenzoic acid. All three isomers are classified as skin and eye irritants, with 3-chlorobenzoic acid noted in some sources as causing severe burns. All may also cause respiratory irritation. None of the

isomers are classified as mutagenic or carcinogenic based on the provided data. For aquatic life, 3-chlorobenzoic acid is highlighted as being very toxic.

Experimental Protocols

The quantitative data presented, particularly the acute oral LD50 values, are typically determined using standardized experimental protocols. A representative methodology is the Acute Oral Toxicity (Acute Toxic Class Method) study, based on OECD Guideline 423.

Protocol: Acute Oral Toxicity Study (OECD 423)

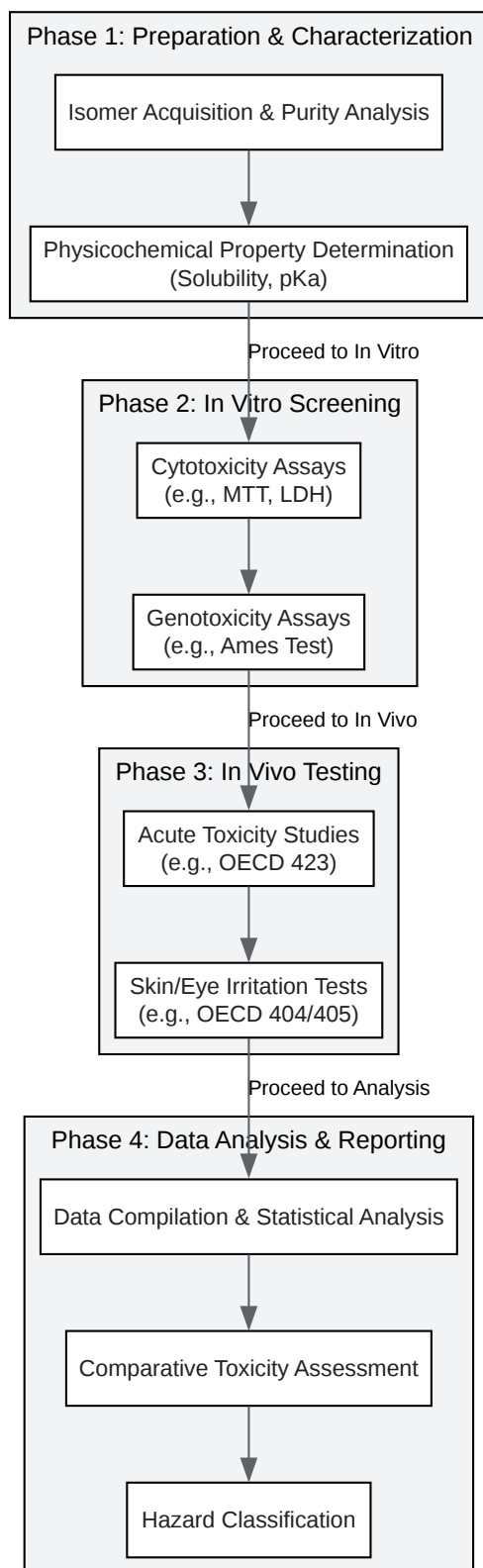
- Objective: To determine the acute oral toxicity of a substance and assign it to a GHS hazard category.
- Test Animals: Typically, healthy, young adult rodents (e.g., rats), nulliparous and non-pregnant females are used. Animals are randomly assigned to control and treatment groups.
- Housing and Feeding: Animals are housed in standard cages with controlled temperature, humidity, and light cycles. They have access to standard laboratory diet and drinking water ad libitum.
- Dose Administration:
 - The test substance is administered in a single dose by gavage using a stomach tube.
 - A stepwise procedure is used with a starting dose selected from one of four fixed levels (5, 50, 300, and 2000 mg/kg body weight).
 - The starting dose is chosen based on any existing information about the substance's toxicity.
- Procedure:
 - Step 1: A group of three animals is dosed at the selected starting level.
 - Step 2: The outcome (survival or death) determines the next step. If the outcome is uncertain, or if the substance is of a particular toxic nature, the test may proceed with different starting doses or additional animals.

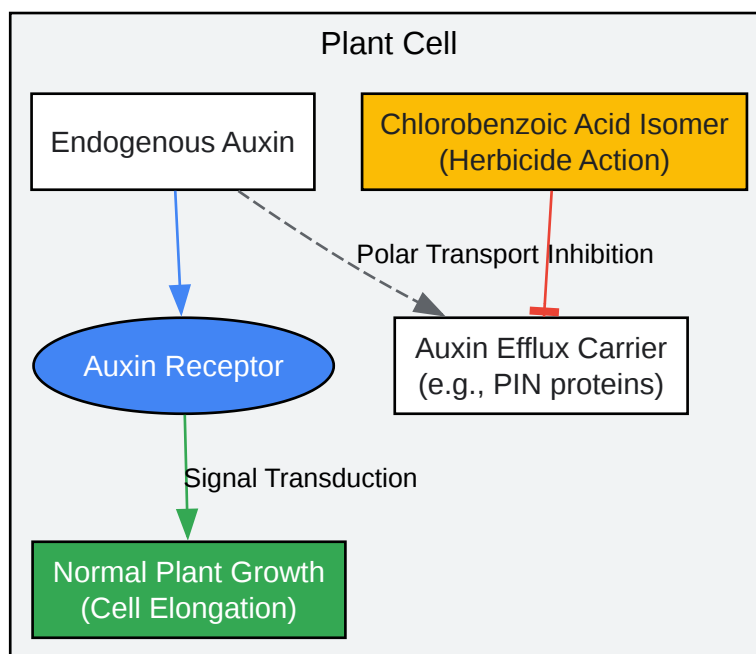
- Observation: Animals are observed for mortality, clinical signs of toxicity (e.g., changes in skin, fur, eyes, and behavior), and body weight changes for at least 14 days.
- Endpoint: The primary endpoint is the number of animals that die within the specified period. This data is used to estimate the LD50 and determine the GHS classification. A gross necropsy of all animals is performed at the end of the study.

Mandatory Visualizations

Experimental Workflow Diagram

The following diagram illustrates a generalized workflow for assessing the comparative toxicity of chemical isomers.





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